

# Chemical and physical properties of Triafamone herbicide

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## Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Triafamone** Herbicide

## Introduction

**Triafamone** is a sulfonanilide herbicide developed by Bayer CropScience AG for the control of a wide range of grass and broadleaf weeds in rice and other cereal crops.[1][2][3] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.[1][3][4] This guide provides a detailed overview of the chemical and physical properties of **Triafamone**, experimental protocols for their determination, and a visualization of its mechanism of action.

## Chemical Identity

| Identifier          | Value   |
|---------------------|---|
| Common Name         | Triafamone  |
| IUPAC Name          | 2'-[(4,6-dimethoxy-1,3,5-triazin-2-yl)carbonyl]-1,1,6'-trifluoro-N-methylmethanesulfonanilide[1][5] |
| CAS Registry Number | 874195-61-6[1][5]   |
| Molecular Formula   | C <sub>14</sub> H <sub>13</sub> F <sub>3</sub> N <sub>4</sub> O <sub>5</sub> S[1][5]                |
| Molecular Weight    | 406.34 g/mol [1][2]   |
| Appearance          | White powder[1][4]  |

## Physical and Chemical Properties

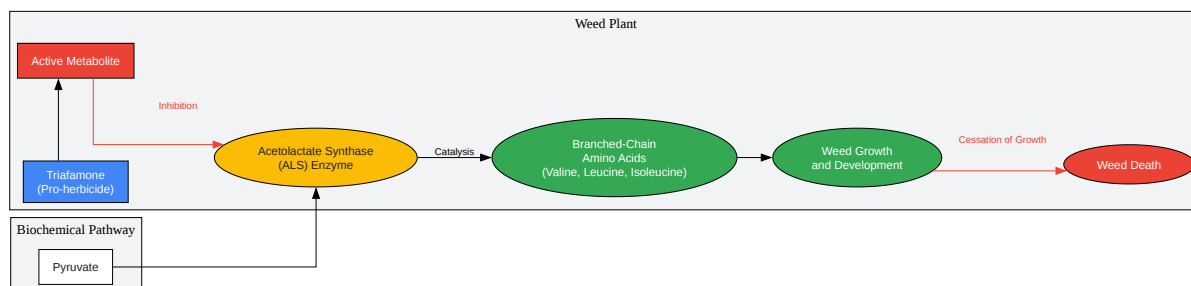
A summary of the key physical and chemical properties of **Triafamone** is presented below.

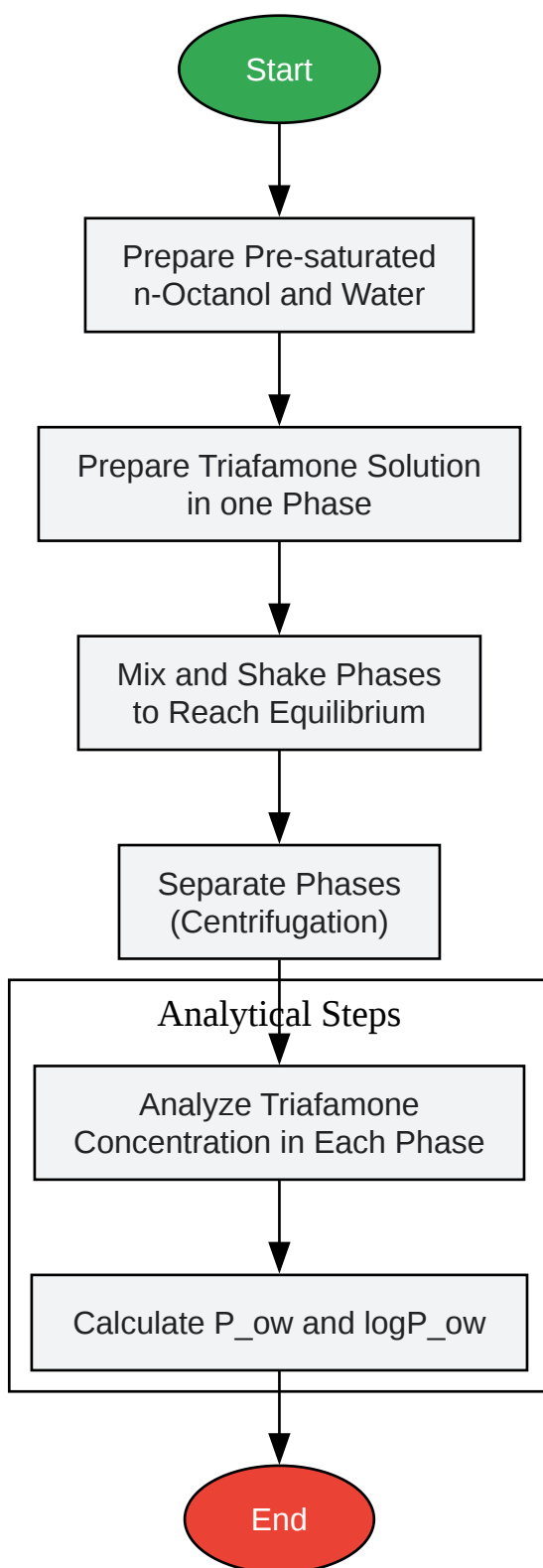
| Property  | Value                                       | Temperature (°C) | pH             |
|---|---|------------------|----------------|
| Density   | 1.53 g/mL                                   | Not Specified    | Not Applicable |
| Melting Point   | 105.6 °C                                    | Not Applicable   | Not Applicable |
| Vapor Pressure  | $6.4 \times 10^{-6}$ Pa                     | 20               | Not Applicable |
| Henry's Law Constant                                      | $6.3 \times 10^{-5}$ Pa m <sup>3</sup> /mol | 20               | Not Applicable |
| Water Solubility  | 36 mg/L                                     | 20               | 4              |
| 33 mg/L   | 20  | 7                |                |
| 34 mg/L   | 20  | 9                |                |
| Octanol-Water Partition Coefficient (logP <sub>ow</sub> ) | 1.5   | 23               | 4              |
| 1.5   | 23  | 7                |                |
| 1.6   | 23  | 9                |                |
| pKa   | -0.19 (Predicted)                           | 25               | Not Applicable |

Data sourced from references[1][4][6][7].

## Mechanism of Action: ALS Inhibition

**Triafamone** is absorbed by weeds through their foliage and roots.[4][8] It is then translocated throughout the plant via the xylem and phloem.[4] **Triafamone** itself is a pro-herbicide and is converted into its active metabolite within the plant.[1][4] This active metabolite inhibits the acetolactate synthase (ALS) enzyme, which is a key enzyme in the biosynthetic pathway of the branched-chain amino acids valine, leucine, and isoleucine.[1][2][3] The inhibition of ALS leads to a cessation of weed growth, followed by characteristic symptoms such as stunting, necrosis, and discoloration, ultimately resulting in the death of the weed.[1][4]





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